

handling and storage 7-(4-ethyl-1-methyloctyl)quinolin-8-ol

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Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

Cat. No.: S705995

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Chemical Identification & Key Properties

To ensure safe handling and proper storage, please first familiarize yourself with the fundamental properties of Kelex-100.

- **Chemical Name:** 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol [1]
- **Synonyms:** Kelex-100 [1]
- **CAS Registry Number:** 73545-11-6 [1]
- **Molecular Formula:** C₂₀H₂₉NO [1]
- **Molecular Weight:** 299.45 g/mol [1]

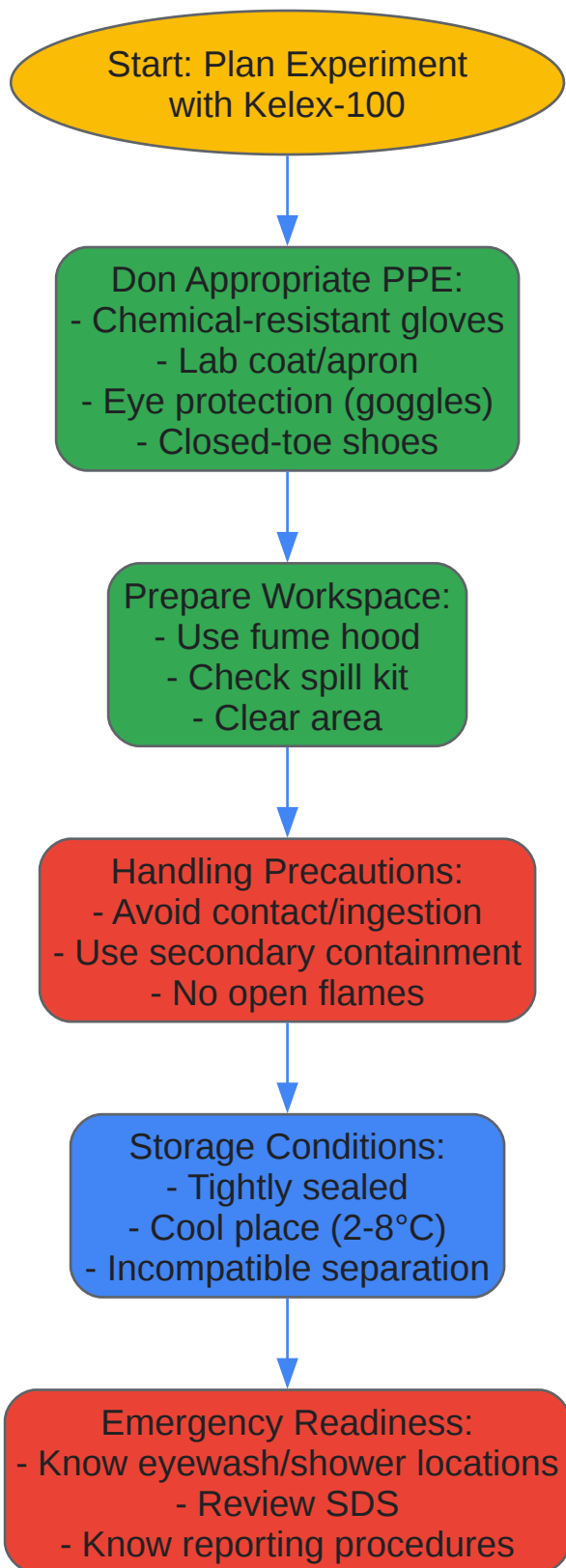
The table below summarizes critical physical and chemical data:

Property	Value / Description	Significance for Handling & Storage
Physical Form	Viscous, very dark red/brown liquid [1]	Indicates potential for spills to spread slowly; dark color may complicate visual inspection.
Boiling Point	250°C [1]	High boiling point suggests low volatility at room temperature.
Density	~1.005 g/cm ³ (Predicted) [1]	Slightly denser than water.

Property	Value / Description	Significance for Handling & Storage
pKa	4.94 (Predicted) [1]	Weakly acidic; consider reactivity with bases.
Log P	6.974 (at 20°C) [1]	High lipophilicity; requires special attention to decontamination and disposal.
Vapor Pressure	0.002 Pa at 20°C [1]	Very low vapor pressure, indicating low evaporation rate.
GHS Hazard Codes	H319, H335, H315, H302+H312+H332 [1]	Causes serious eye irritation, respiratory irritation, skin irritation, and harmful if swallowed or in contact with skin.

Safe Handling & Storage Workflow

The following diagram outlines the key decision points and procedures for safely working with Kelex-100.



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Workflow Steps Explained:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE before handling. This includes **chemical-resistant gloves** (consult a compatibility chart), a lab coat or chemical apron, **splash goggles**, and **closed-toe shoes** [2] [3].
- **Work Environment:** Conduct all work in a **properly functioning fume hood** to prevent inhalation of potential irritants [2]. Keep the work area clean and have a spill kit readily available [3].
- **Handling Precautions:** Avoid all contact with skin, eyes, and clothing. Do not ingest or inhale. Due to its viscous nature, take care to dispense slowly to avoid spills. Use **leak-proof secondary containers** when transporting bottles [3]. Although not highly flammable, avoid all open flames and ignition sources as a general good practice [4].
- **Storage Conditions:** Store the container **tightly sealed** in a **cool (2-8°C)** location [1]. Store away from incompatible materials (e.g., strong oxidizing agents) and ensure the storage area is well-ventilated and secured against unauthorized access [2] [3].
- **Emergency Preparedness:** Know the locations of the nearest **eyewash station and safety shower** [2]. Review the Safety Data Sheet (SDS) for detailed first-aid and fire-fighting measures and be familiar with your facility's accident reporting procedures.

Troubleshooting & FAQs

Q1: What should I do if I notice an unlabeled or poorly labeled bottle of a dark, viscous liquid that I suspect is Kelex-100?

- **A:** Do not use it. Treat the unknown chemical with extreme caution. Isolate the container in a fume hood and immediately report it to your laboratory supervisor or safety officer for proper identification and disposal [2] [3].

Q2: What is the immediate first-aid response for a splash of Kelex-100 to the eyes or skin?

- **A:**
 - **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15-20 minutes, holding the eyelids open. Seek immediate medical attention [2].
 - **Skin Contact:** Promptly remove contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. If irritation persists, seek medical advice [1] [4].

Q3: How should I clean up a spill of Kelex-100?

- **A:** Evacuate non-essential personnel and ventilate the area. Don appropriate PPE, including gloves and goggles. Contain the spill with absorbent materials from a spill kit. Collect the absorbed material into a suitable container for disposal as hazardous chemical waste. Clean the contaminated surface with a detergent and water [3].

Q4: What are the specific storage temperature requirements for Kelex-100, and why?

- **A:** The recommended storage temperature is **2-8°C** [1]. This cool storage condition helps maintain the chemical's stability over time, potentially extending its shelf life by slowing down degradation processes. This aligns with the general principle of storing heat-sensitive chemicals in cool environments [2] [5].

Q5: I need to set up a stability study for a formulation containing Kelex-100. What are the standard testing time points?

- **A:** For long-term stability studies under recommended storage conditions (e.g., 25°C/60% RH), standard time points are **0, 3, 6, 9, 12, 18, and 24 months**. For accelerated studies (40°C/75% RH), a minimum of **0, 3, and 6 months** is recommended [5]. You should consult ICH guidelines and relevant regulatory authorities for the specific requirements of your product and region.

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